

(R)-Cyclopropyl(2-fluorophenyl)methanamine hydrochloride structure

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Compound of Interest

Compound Name:	(R)-Cyclopropyl(2-fluorophenyl)methanamine hydrochloride
CAS No.:	1213846-75-3
Cat. No.:	B1489431

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Technical Monograph: **(R)-Cyclopropyl(2-fluorophenyl)methanamine Hydrochloride**

Part 1: Executive Summary & Chemical Identity

(R)-Cyclopropyl(2-fluorophenyl)methanamine hydrochloride (CAS: 1213846-75-3) is a high-value chiral building block used extensively in the synthesis of central nervous system (CNS) active agents, particularly serotonin (5-HT) receptor modulators and kinase inhibitors.^[1] Structurally, it features a stereogenic center connecting a strained cyclopropyl ring and an electron-deficient 2-fluorophenyl moiety.

This specific enantiomer is prized in medicinal chemistry for its ability to impart metabolic stability. The cyclopropyl group serves as a bioisostere for isopropyl or ethyl groups, reducing susceptibility to Cytochrome P450 (CYP) oxidative dealkylation while maintaining lipophilicity and rigidifying the pharmacophore vector.

Chemical Identity Table

Property	Data
IUPAC Name	(R)-1-Cyclopropyl-1-(2-fluorophenyl)methanamine hydrochloride
CAS Number	1213846-75-3 (R-isomer HCl); 844470-82-2 (S-isomer HCl)
Molecular Formula	C ₁₀ H ₁₃ ClFN (Salt) / C ₁₀ H ₁₂ FN (Free Base)
Molecular Weight	201.67 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in MeOH, DMSO, Water; Insoluble in Hexanes
Chirality	(R)-Enantiomer (Cahn-Ingold-Prelog priority: – NH ₂ > 2-F-Ph > Cyclopropyl)

Part 2: Structural Analysis & Pharmacophore Logic

The compound's value lies in the synergistic effect of its three core components:

- The Chiral Amine (Alpha-Stereocenter): The (R)-configuration is often critical for binding affinity in chiral pockets of GPCRs (e.g., 5-HT_{2C}) where the spatial arrangement of the hydrophobic aryl group versus the aliphatic cyclopropyl group dictates receptor activation vs. antagonism.
- The Cyclopropyl "Anchor": Unlike flexible alkyl chains, the cyclopropyl ring locks the conformation due to its high ring strain (~27.5 kcal/mol). It also possesses significant π -character (Walsh orbitals), allowing it to interact with aromatic residues in binding pockets similarly to an alkene but with greater metabolic stability.
- The 2-Fluorophenyl Group: The ortho-fluorine atom serves two roles:
 - Conformational Locking: Through electrostatic repulsion with the lone pair of the amine nitrogen or dipole interactions, it restricts the rotation of the phenyl ring.

- Metabolic Blockade: It blocks the metabolically labile ortho-position from hydroxylation.

Part 3: High-Fidelity Synthesis Protocols

For research and drug development applications requiring >98% enantiomeric excess (ee), the Ellman Sulfonamide Synthesis is the industry-standard protocol. This method avoids the yield losses associated with classical chiral resolution.

Method A: Asymmetric Synthesis via Ellman Auxiliary

Reaction Logic: This route utilizes (R)-tert-butanefulfonamide as a chiral ammonia equivalent. The condensation with the ketone yields a chiral sulfinyl imine.^[2] The subsequent reduction is diastereoselective because the bulky tert-butyl group directs the hydride attack to a specific face of the imine.

Step-by-Step Protocol:

- Ketone Formation (Precursor Synthesis):
 - Reagents: 2-Fluorobenzonitrile, Cyclopropylmagnesium bromide, THF.
 - Procedure: React 2-fluorobenzonitrile with cyclopropylmagnesium bromide in dry THF at 0°C. Acidic hydrolysis (HCl) of the intermediate imine yields Cyclopropyl(2-fluorophenyl)methanone.
- Condensation (Imine Formation):
 - Reagents: Cyclopropyl(2-fluorophenyl)methanone, (R)-2-methyl-2-propanesulfonamide, Ti(OEt)₄ (Lewis Acid/Dehydrating agent), THF.
 - Protocol: Reflux the ketone and (R)-sulfonamide (1.2 equiv) with Ti(OEt)₄ (2.0 equiv) in THF for 12–16 hours.
 - Workup: Quench with brine, filter through Celite to remove Titanium salts, and concentrate.
 - Product: (R,E)-N-(Cyclopropyl(2-fluorophenyl)methylene)-2-methylpropane-2-sulfonamide.

- Diastereoselective Reduction:
 - Reagents: NaBH_4 (Sodium Borohydride) or L-Selectride, THF, -48°C to -78°C .
 - Mechanism:[3][4][5][6] The reducing agent attacks the Re-face or Si-face of the imine, controlled by the cyclic transition state involving the sulfinyl oxygen and the reducing agent.
 - Protocol: Cool the sulfinyl imine solution to -78°C . Add L-Selectride dropwise. Stir for 2 hours.
 - Result: A single diastereomer of the sulfinamide-protected amine.
- Deprotection (Cleavage):
 - Reagents: 4M HCl in Dioxane or Methanol.
 - Protocol: Treat the protected amine with HCl/Dioxane at room temperature for 1 hour. The sulfinyl group is cleaved, precipitating the amine as the hydrochloride salt.
 - Purification: Recrystallize from Ethanol/Ether to maximize enantiopurity.

Synthesis Workflow Diagram (DOT)



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Caption: Figure 1. Enantioselective synthesis workflow via the Ellman Sulfinamide auxiliary method.

Part 4: Analytical Characterization

To validate the identity and purity of the synthesized compound, the following analytical parameters should be met.

Technique	Expected Signal / Conditions
¹ H NMR (400 MHz, DMSO-d ₆)	δ 8.60 (br s, 3H, NH ₃ ⁺), 7.60–7.20 (m, 4H, Ar-H), 4.15 (d, J=9.5 Hz, 1H, CH-NH ₂), 1.45 (m, 1H, CH-Cyclopropyl), 0.70–0.30 (m, 4H, Cyclopropyl-CH ₂).
¹⁹ F NMR	δ -118.0 ppm (approx, relative to CFCI ₃). Diagnostic for ortho-substitution.
Chiral HPLC	Column: Chiralpak AD-H or OD-H. Mobile Phase: Hexane/IPA/Diethylamine (90:10:0.1). Flow: 1.0 mL/min. The (R)-enantiomer typically elutes distinct from the (S)-isomer (verify with racemic standard).
Mass Spectrometry (ESI)	[M+H] ⁺ = 166.1 (Free base mass). The HCl salt dissociates in MS source.

Part 5: Applications in Drug Discovery

Serotonin (5-HT_{2C}) Receptor Agonists

The (R)-Cyclopropyl(2-fluorophenyl)methanamine scaffold is a privileged structure for 5-HT_{2C} agonists used in treating obesity and neuropsychiatric disorders. The cyclopropyl group fits into the hydrophobic pocket of the receptor (Val/Leu residues), while the amine forms a salt bridge with the conserved Aspartate (Asp3.32) residue.^[7]

- Mechanism:^{[3][4][5][6]} The rigid cyclopropyl group reduces the entropic penalty of binding compared to flexible alkyl chains.

Kinase Inhibitors

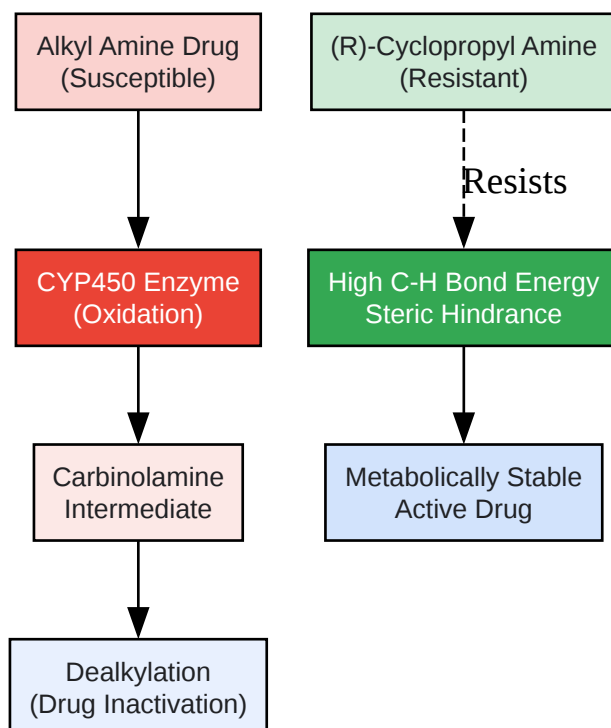
In kinase drug discovery, this amine serves as a "warhead" or hinge-binding motif. The fluorine atom can engage in multipolar interactions with the gatekeeper residue or backbone carbonyls, improving selectivity profiles against homologous kinases.

Metabolic Stability Engineering

Replacing a benzyl amine or isopropyl amine with a cyclopropyl amine significantly increases metabolic half-life (

).

- Pathway: Alkyl amines are prone to N-dealkylation via Carbinolamine formation (CYP450 attack at -carbon).
- Defense: The cyclopropyl C-H bond is stronger (~106 kcal/mol) than a standard secondary alkyl C-H bond (~95 kcal/mol), making hydrogen atom abstraction (HAT) by the CYP heme iron-oxo species energetically unfavorable.



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Caption: Figure 2. Comparative metabolic stability logic. The cyclopropyl moiety resists the oxidative dealkylation pathway common to standard alkyl amines.

Part 6: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory). Acute Toxicity (Oral) Category 4.

- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at -20°C or 2–8°C.
- Handling: Use a fume hood. Avoid dust formation. The HCl salt is stable but can degrade if exposed to moisture for prolonged periods, leading to clumping and hydrolysis risks.

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